

An In-depth Technical Guide to (S)-1-chloro-1-phenylpropane

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Compound of Interest

Compound Name: (S)-(1-Chloropropyl)benzene

Cat. No.: B16355093

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-1-chloro-1-phenylpropane is a chiral organochlorine compound that holds significance as a synthetic intermediate in various chemical transformations, including those relevant to pharmaceutical development. Its stereochemistry at the benzylic position makes it a valuable building block for the synthesis of enantiomerically pure molecules, a critical aspect in modern drug discovery where the biological activity of stereoisomers can differ significantly.^{[1][2][3]} This guide provides a comprehensive overview of its nomenclature, physicochemical and spectroscopic properties, synthesis, and key reactions, tailored for professionals in the chemical and pharmaceutical sciences.

Nomenclature and Synonyms

The systematic and common names for this compound are crucial for unambiguous identification in literature and chemical databases.

Identifier Type	Name/Value
IUPAC Name	(S)-1-chloro-1-phenylpropane[4]
Synonym	(-)-[(S)-1-Chloropropyl]benzene[4]
CAS Number	10316-10-6[4]

Physicochemical and Spectroscopic Properties

The following tables summarize the key physical and spectroscopic data for 1-chloro-1-phenylpropane. It is important to note that while some data is specific to the (S)-enantiomer, other data is for the racemic mixture.

Physicochemical Properties

Property	Value	Notes
Molecular Formula	C ₉ H ₁₁ Cl	
Molecular Weight	154.64 g/mol	
Boiling Point	221 °C	For the related isomer, 1-chloro-3-phenylpropane.[5]
Density	1.046 g/mL	For the related isomer, 1-chloro-3-phenylpropane.[5]
Refractive Index	1.521-1.523	For the related isomer, 1-chloro-3-phenylpropane.[5]
Specific Optical Rotation ([α] _D)	Data not available in the searched literature.	This is a critical parameter for characterizing the enantiomeric purity.

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of (S)-1-chloro-1-phenylpropane. The data presented below is for the racemic mixture, 1-chloro-1-phenylpropane.[6]

Spectroscopy Type	Key Data and Interpretation
¹ H NMR	Data for the specific compound is not fully detailed in the provided search results. General chemical shifts for similar structures suggest the following approximate regions: δ 7.2-7.4 (m, 5H, Ar-H), δ 4.8-5.0 (t, 1H, CHCl), δ 1.8-2.1 (m, 2H, CH ₂), δ 0.9-1.1 (t, 3H, CH ₃).
¹³ C NMR	Spectra for 1-chloro-1-phenylpropane are available.[6] The key resonances would include the benzylic carbon (CHCl), the aromatic carbons, and the aliphatic carbons of the propyl chain.
Infrared (IR)	IR spectra for 1-chloro-1-phenylpropane are available.[6] Expected characteristic peaks would include C-H stretching (aromatic and aliphatic), C=C stretching (aromatic), and C-Cl stretching.
Mass Spectrometry (MS)	Mass spectra for 1-chloro-1-phenylpropane are available.[6] The molecular ion peak and fragmentation pattern would be key identifiers.

Synthesis and Experimental Protocols

The enantioselective synthesis of (S)-1-chloro-1-phenylpropane is paramount to its application in chiral drug development. A common strategy involves the stereospecific conversion of a readily available chiral precursor, such as (S)-1-phenyl-1-propanol.

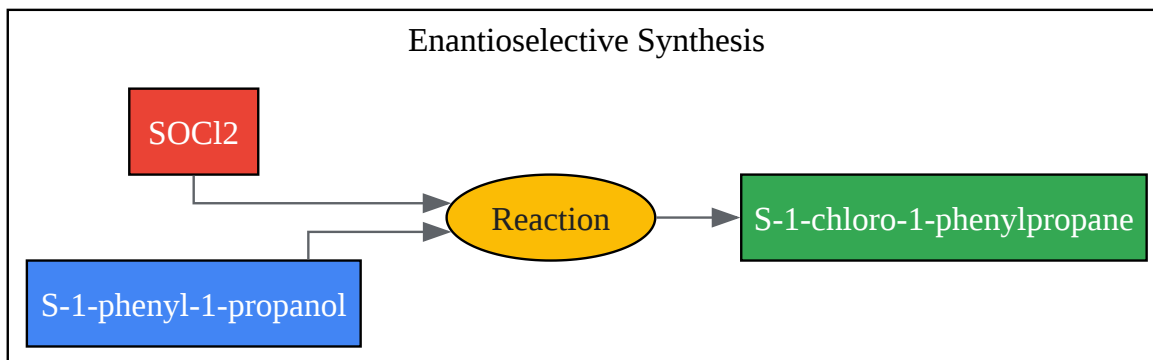
Enantioselective Synthesis from (S)-1-Phenyl-1-propanol

A potential synthetic route involves the chlorination of (S)-1-phenyl-1-propanol with retention or inversion of configuration, depending on the chosen reagent and reaction conditions. A common method for converting secondary alcohols to chlorides is using thionyl chloride (SOCl₂).

Experimental Protocol: Chlorination of (S)-1-Phenyl-1-propanol with Thionyl Chloride

- **Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser connected to a gas trap (to neutralize HCl and SO₂ byproducts), place a solution of (S)-1-phenyl-1-propanol in a suitable anhydrous solvent (e.g., dichloromethane or diethyl ether).
- **Cooling:** Cool the flask in an ice bath to 0 °C.
- **Reagent Addition:** Slowly add thionyl chloride (SOCl₂) dropwise to the stirred solution. The molar ratio of thionyl chloride to the alcohol is typically between 1.1 and 1.5 to ensure complete conversion. The reaction is often performed in the presence of a base like pyridine to neutralize the generated HCl.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- **Work-up:** Carefully quench the reaction by slowly adding ice-cold water. Separate the organic layer, wash it with a saturated sodium bicarbonate solution and then with brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation to yield (S)-1-chloro-1-phenylpropane.

Note: The stereochemical outcome (retention or inversion) of this reaction can be influenced by the solvent and the presence or absence of a base. Without a base, the reaction may proceed with retention of configuration via an S_Ni mechanism. With a base like pyridine, an S_N2 mechanism with inversion of configuration is more likely.



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Caption: Synthetic workflow for (S)-1-chloro-1-phenylpropane.

Chemical Reactions and Experimental Protocols

(S)-1-chloro-1-phenylpropane, as a secondary benzylic halide, readily undergoes nucleophilic substitution reactions. The reaction mechanism, either S_N1 or S_N2 , is influenced by the nucleophile, solvent, and temperature.^{[5][7]}

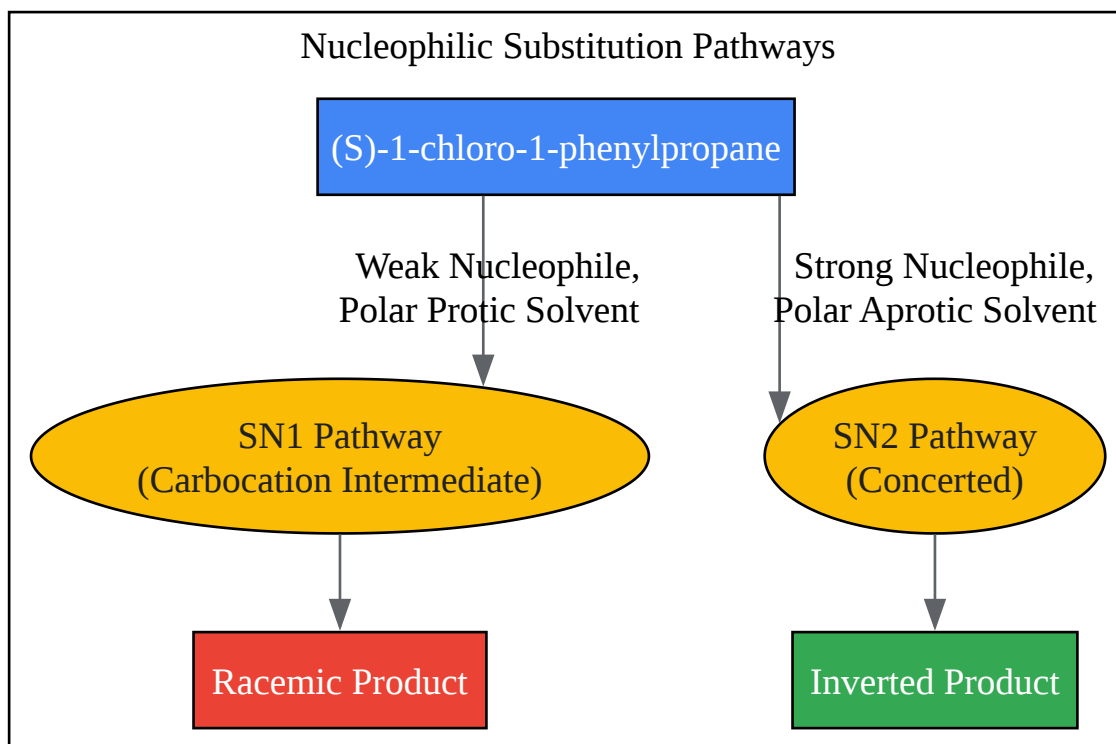
Nucleophilic Substitution Reactions

The benzylic position of (S)-1-chloro-1-phenylpropane is activated towards both S_N1 and S_N2 pathways due to the ability of the phenyl group to stabilize both a carbocation intermediate (S_N1) and the transition state (S_N2).

Experimental Protocol: General Procedure for Nucleophilic Substitution

- **Setup:** In a round-bottom flask, dissolve (S)-1-chloro-1-phenylpropane in a suitable solvent. The choice of solvent is critical: polar protic solvents (e.g., ethanol, water) favor S_N1 reactions, while polar aprotic solvents (e.g., acetone, DMSO) favor S_N2 reactions.
- **Nucleophile Addition:** Add the nucleophile to the solution. For S_N2 reactions, a high concentration of a strong nucleophile is typically used. For S_N1 reactions, a weaker nucleophile, which can also be the solvent (solvolysis), is often employed.

- **Reaction Conditions:** Heat the reaction mixture if necessary, while monitoring the progress by an appropriate analytical technique (e.g., TLC, GC, or HPLC).
- **Work-up and Purification:** After the reaction is complete, the work-up procedure will depend on the nature of the product and the reaction medium. Typically, it involves extraction, washing, drying, and purification by chromatography or distillation.



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Caption: Reaction pathways for (S)-1-chloro-1-phenylpropane.

Applications in Drug Development

Chiral molecules are of paramount importance in the pharmaceutical industry, as the stereochemistry of a drug can profoundly impact its pharmacological and toxicological properties.^{[1][2][3]} While specific applications of (S)-1-chloro-1-phenylpropane in marketed drugs are not widely documented, its value lies in its potential as a chiral building block.

Chiral (1-chloroalkyl)benzenes are versatile intermediates for the synthesis of more complex molecules with a defined stereocenter. They can be used to introduce the 1-phenylpropyl

moiety into a larger molecule through nucleophilic substitution reactions, where the stereochemistry at the benzylic carbon is controlled. This is particularly relevant in the synthesis of chiral amines, ethers, and other compounds that may possess biological activity.

The ability to perform stereospecific reactions with intermediates like (S)-1-chloro-1-phenylpropane allows for the efficient construction of single-enantiomer drug candidates, avoiding the need for costly and often difficult chiral separations later in the synthetic sequence. This aligns with the current trend in the pharmaceutical industry to develop enantiomerically pure drugs to improve efficacy and reduce side effects.^[1]

Conclusion

(S)-1-chloro-1-phenylpropane is a valuable chiral intermediate in organic synthesis. This guide has provided a detailed overview of its nomenclature, properties, synthesis, and reactivity. For researchers and professionals in drug development, a thorough understanding of such chiral building blocks is essential for the design and synthesis of next-generation therapeutics. Further research to determine its specific optical rotation and to explore its utility in the synthesis of novel bioactive compounds is warranted.

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